

Core Directive: The Strategic Value of the Quaternary Cyclopropane

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Compound of Interest

Compound Name: 1-(Bromomethyl)-1-ethylcyclopropane

CAS No.: 1489014-79-0

Cat. No.: B13264151

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In the landscape of modern medicinal chemistry, **1-(Bromomethyl)-1-ethylcyclopropane** represents a high-value pharmacophore building block. Unlike its simpler analog, (bromomethyl)cyclopropane, this molecule features a quaternary carbon center. This structural nuance is critical in drug design for two reasons:

- **Conformational Locking:** The geminal ethyl and bromomethyl groups create a rigid steric environment, restricting the rotation of attached chains and potentially locking a drug molecule into its bioactive conformation (the "Thorpe-Ingold effect").
- **Metabolic Stability:** The quaternary center blocks metabolic oxidation at the -position, a common clearance pathway for alkyl chains.

This guide provides a rigorous technical analysis of its synthesis, reactivity, and handling, designed for researchers requiring high-purity incorporation of this motif.

Chemical Identity & Physical Properties

While experimental data for the ethyl-substituted variant is less ubiquitous than the methyl analog, its properties can be accurately extrapolated from structure-activity relationships (SAR) of homologous cyclopropanes.

Property	Value / Description	Source/Note
CAS Number	1489014-79-0	Verified Registry
IUPAC Name	1-(Bromomethyl)-1-ethylcyclopropane	Systematic
Molecular Formula	C ₆ H ₁₁ Br	-
Appearance	Colorless to pale yellow liquid	Standard for alkyl bromides
Boiling Point (Est.)	135–145 °C @ 760 mmHg	Extrapolated from methyl analog (106°C)
Density (Est.)	~1.35 g/mL	Slightly lower than methyl analog (1.39 g/mL) due to alkyl bulk
Solubility	Immiscible with water; Soluble in DCM, THF, Et ₂ O	Lipophilic haloalkane
Stability	Cold storage (2–8°C) recommended	Avoid light/heat to prevent debromination

Synthesis Strategy: The "Gem-Disubstituted" Challenge

Synthesizing **1-(bromomethyl)-1-ethylcyclopropane** requires navigating the steric hindrance of the quaternary center. The most robust route proceeds via the reduction of 1-ethylcyclopropanecarboxylic acid followed by bromination.

Step 1: Reduction to Alcohol

- Precursor: 1-Ethylcyclopropanecarboxylic acid.
- Reagent: Lithium Aluminum Hydride (LiAlH₄) in THF.

- **Critical Control:** The quaternary center makes the carbonyl carbon sterically crowded. Reflux is often required to drive the reduction to completion.

Step 2: Bromination (The Critical Step)

Direct conversion of 1-ethylcyclopropanemethanol to the bromide is prone to skeletal rearrangement (ring opening) if acidic conditions are too harsh.

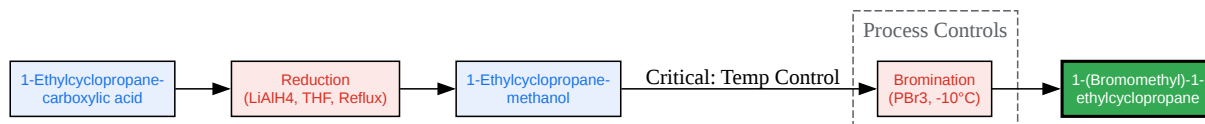
- **Preferred Method:** Appel Reaction (CBr_4 / PPh_3) or PBr_3 at controlled temperatures.
- **Why?** The Appel reaction proceeds under neutral conditions, minimizing the formation of the cyclopropylmethyl carbocation, which is the trigger for ring opening.

Experimental Workflow (PBr_3 Protocol)

- **Reagents:** 1-Ethylcyclopropanemethanol (1.0 eq), PBr_3 (0.4 eq).
- **Solvent:** Anhydrous CH_2Cl_2 (DCM).
- **Temperature:** -10°C to 0°C .

Protocol:

- Dissolve the alcohol in dry DCM under N_2 atmosphere.
- Cool to -10°C .
- Add PBr_3 dropwise over 30 minutes. Note: Exothermic.
- Allow to warm to room temperature and stir for 2 hours.
- **Quench:** Pour onto ice/ NaHCO_3 (aq).
- **Purification:** Distillation under reduced pressure. Do not overheat pot residue to avoid isomerization.



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Caption: Synthesis workflow emphasizing temperature control during bromination to prevent ring opening.

Reactivity Profile: The Cyclopropylmethyl Rearrangement

The defining feature of this molecule is its susceptibility to homoallylic rearrangement under solvolytic conditions.

Mechanism of Instability

If the bromine leaves (generating a carbocation), the positive charge is adjacent to the strained cyclopropane ring. The ring orbitals (

-bonds) can overlap with the empty p-orbital, leading to:

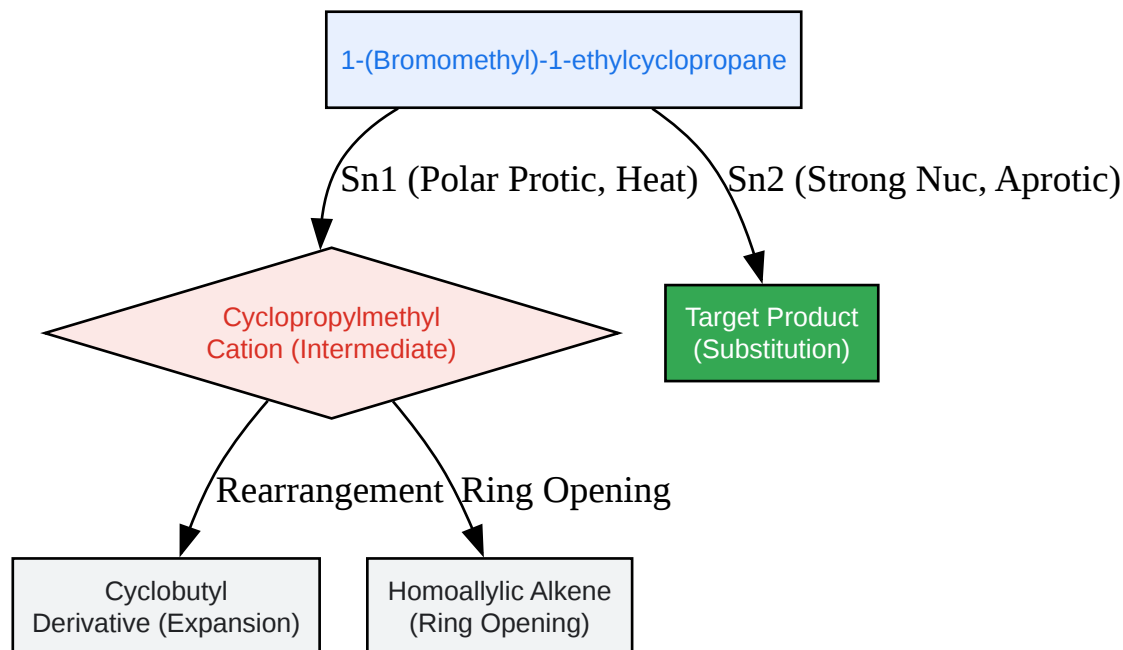
- Direct Substitution (Kinetic Product): Nucleophile attacks the primary carbon.
- Ring Expansion: Rearrangement to a cyclobutyl cation.
- Ring Opening: Formation of an acyclic homoallylic alkene.

Expert Insight: The presence of the 1-ethyl group stabilizes the cyclopropyl cation relative to the unsubstituted analog, but it also increases steric hindrance for direct

attack. Therefore, reactions with nucleophiles should be conducted in aprotic polar solvents (DMF, DMSO) with strong nucleophiles to favor

over

(ionization) pathways.



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Caption: Competing reaction pathways. S_N2 conditions are required to maintain the cyclopropane ring integrity.

Applications in Drug Development

This specific CAS entry is increasingly relevant in the synthesis of:

- Kinase Inhibitors: The bulky ethyl-cyclopropyl motif fits into hydrophobic pockets of enzymes (e.g., VEGFR, MET) more effectively than a simple methyl or isopropyl group.
- Neuroactive Agents: Used to modulate the lipophilicity (LogP) of CNS-targeting drugs without adding excessive molecular weight.
- Peptidomimetics: The quaternary carbon acts as a conformational constraint in amino acid analogs.

Safety & Handling

- Hazard Class: Alkyl Bromide (Corrosive/Irritant).

- Lachrymator: Like many benzyl and allylic halides, cyclopropylmethyl bromides can be potent lachrymators. Handle strictly in a fume hood.
- Storage: Store under inert gas (Argon/Nitrogen) at 2–8°C. The compound can degrade to release HBr, which autocatalyzes ring opening.

References

- Chemical Identity:**1-(Bromomethyl)-1-ethylcyclopropane**. CAS 1489014-79-0. Verified via ChemicalBook and Sigma-Aldrich catalogs. [Link](#)
- Synthesis Methodology (Analog):Synthesis of (Bromomethyl)cyclopropane via PBr3. Organic Syntheses, Coll. Vol. 6, p.1037. (Adapted for ethyl derivative). [Link](#)
- Reactivity Mechanism:Solvolysis of Cyclopropylmethyl Derivatives. Roberts, J. D., & Mazur, R. H. (1951). Journal of the American Chemical Society.[1] (Foundational text on cyclopropylcarbinyl rearrangement). [Link](#)
- Physical Properties (Analog):(Bromomethyl)cyclopropane Properties. PubChem CID 81503. Used for property extrapolation. [Link](#)

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Sources

- [1. WO2015101452A1 - Method for producing \(bromomethyl\)cyclopropane and \(bromomethyl\)cyclobutane - Google Patents \[patents.google.com\]](#)
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